

# Reconstitution of Lyophilized Amphotericin B Deoxycholate for Research Applications

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## Compound of Interest

Compound Name: *Amphotericin b deoxycholate*

Cat. No.: *B1261006*

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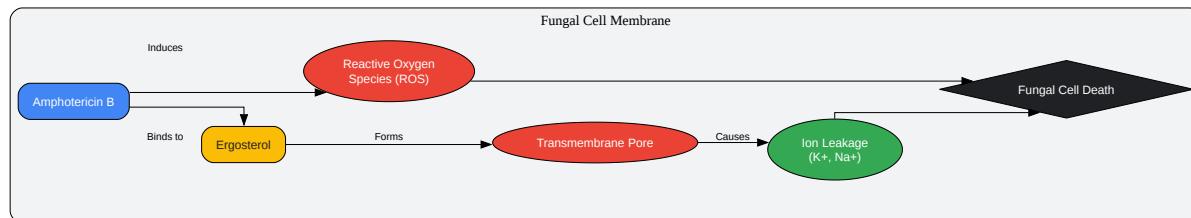
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Amphotericin B is a polyene antifungal agent with a broad spectrum of activity against many species of fungi and yeasts. The deoxycholate formulation is a lyophilized powder that requires reconstitution into a colloidal suspension for use in research applications. Proper reconstitution and handling are critical to ensure the efficacy and reliability of experimental results. These application notes provide detailed protocols for the reconstitution, storage, and use of lyophilized **amphotericin B deoxycholate** in a research setting.

## Mechanism of Action

Amphotericin B's primary mechanism of action involves its high affinity for ergosterol, a key component of fungal cell membranes.<sup>[1][2][3][4]</sup> Upon binding to ergosterol, amphotericin B molecules aggregate to form transmembrane channels or pores.<sup>[1][2][3][4]</sup> This disruption of the membrane integrity leads to increased permeability, allowing the leakage of essential intracellular ions, such as potassium and sodium, and other small molecules, ultimately resulting in fungal cell death.<sup>[3][4]</sup> Additionally, amphotericin B can induce oxidative damage to fungal cells through the formation of free radicals.<sup>[2][5]</sup> While it preferentially binds to fungal ergosterol, it can also interact with cholesterol in mammalian cell membranes, which is the basis for its potential toxicity.<sup>[2][3]</sup>

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Caption: Mechanism of action of Amphotericin B.

## Quantitative Data Summary

The following tables summarize key quantitative data for the use of **amphotericin B deoxycholate** in research.

Table 1: Solubility

Solvent	Concentration	Notes
Water (pH 6-7)	Insoluble	-
Water (pH 2 or 11)	Soluble	[6]
Dimethyl sulfoxide (DMSO)	30-40 mg/mL	May yield a hazy solution.[7][8]
Dimethylformamide (DMF)	2-4 mg/mL	[7][8]

Table 2: Recommended Concentrations for Cell Culture

Application	Recommended Concentration
Routine antifungal maintenance	2.5 mg/L in combination with penicillin and streptomycin. <a href="#">[7]</a>
Treatment of existing contamination	5-10 mg/L for 2-3 subcultures without penicillin and streptomycin. <a href="#">[9]</a>

Table 3: Stability of Reconstituted Solutions

Storage Condition	Stability of Concentrate (5 mg/mL)	Stability of Diluted Infusion Solution (0.1 mg/mL)
Room Temperature (25°C)	24 hours (protected from light). <a href="#">[10]</a>	Use promptly after preparation. <a href="#">[10]</a>
Refrigerated (2-8°C)	1 week (protected from light). <a href="#">[10]</a>	24 hours. <a href="#">[11]</a>
Frozen (-20°C)	Long-term storage recommended for diluted aliquots (up to 6 months). <a href="#">[6]</a>	Not recommended for the concentrate.
In Culture (37°C)	-	Stable for up to 3 days. <a href="#">[7][9]</a>

## Experimental Protocols

### Protocol 1: Reconstitution of Lyophilized Amphotericin B Deoxycholate

This protocol details the steps for reconstituting lyophilized **amphotericin B deoxycholate** to a stock concentration of 5 mg/mL.

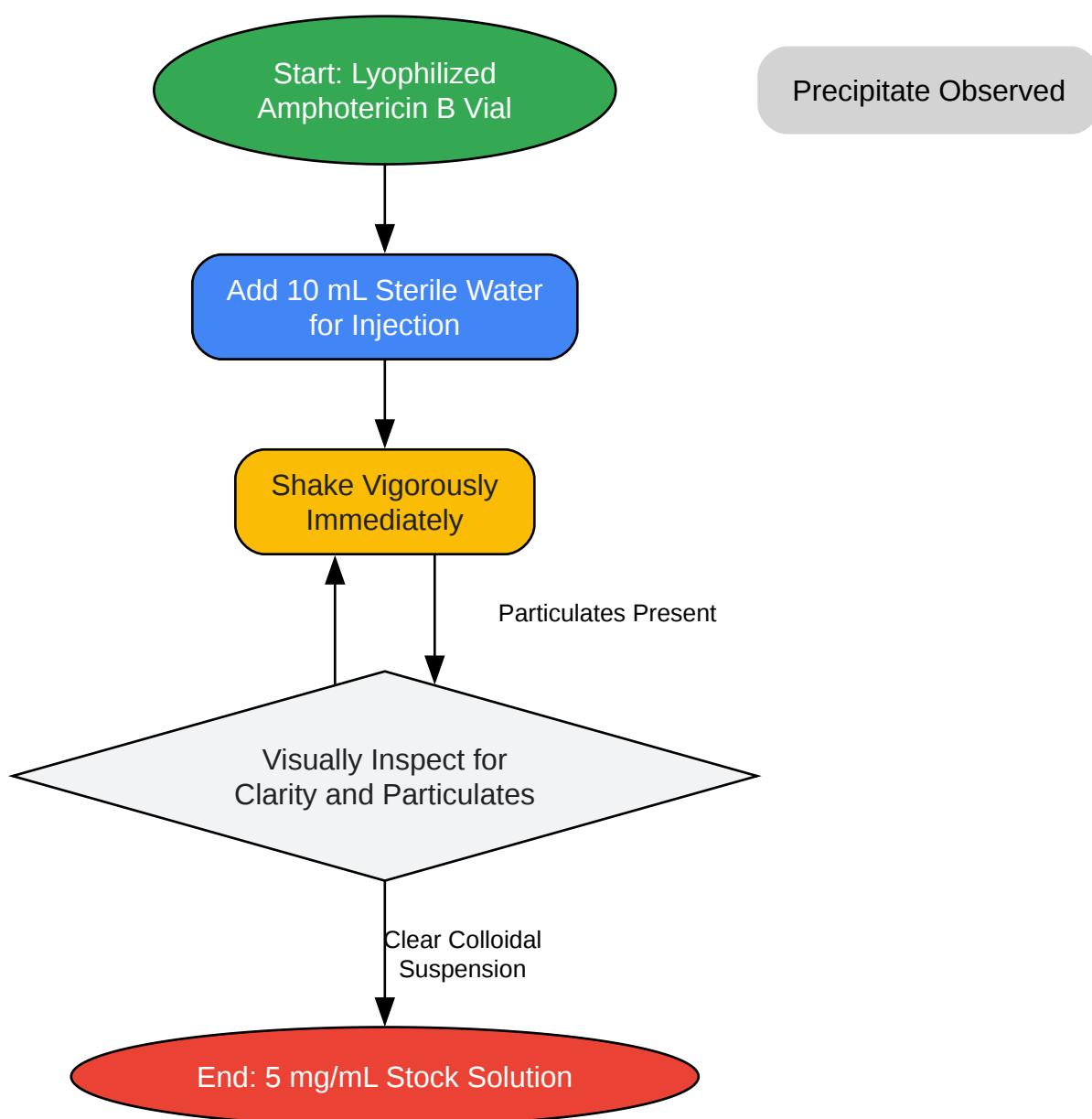
#### Materials:

- Vial of lyophilized **amphotericin B deoxycholate** (e.g., 50 mg)
- Sterile Water for Injection, USP (without bacteriostatic agents)

- Sterile syringes and needles (20-gauge or larger recommended)[12]
- Personal protective equipment (gloves, lab coat, safety glasses)

**Procedure:**

- Preparation: Bring the vial of lyophilized **amphotericin B deoxycholate** to room temperature. Work in a sterile environment (e.g., a laminar flow hood).
- Addition of Sterile Water: Using a sterile syringe, rapidly add 10 mL of Sterile Water for Injection to the 50 mg vial of amphotericin B.[10][12]
- Dissolution: Immediately upon adding the water, shake the vial vigorously until a clear, colloidal suspension is formed.[12] The resulting concentration will be 5 mg/mL.
- Visual Inspection: Visually inspect the solution for any particulate matter. If precipitation is observed, continue to shake the vial. Note that a slightly hazy, yellow solution is expected.



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Caption: Reconstitution workflow for lyophilized Amphotericin B.

## Protocol 2: Preparation of a Working Solution for Cell Culture

This protocol describes the dilution of the 5 mg/mL stock solution to a final working concentration for use in cell culture media.

Materials:

- 5 mg/mL Amphotericin B stock solution (from Protocol 1)
- Sterile cell culture medium
- Sterile serological pipettes and tubes

**Procedure:**

- Calculate Dilution: Determine the volume of the 5 mg/mL stock solution required to achieve the desired final concentration in your cell culture medium. For a standard final concentration of 2.5 mg/L (2.5 µg/mL), you will add 0.5 mL of the stock solution to 1 L of medium.
- Dilution: Aseptically add the calculated volume of the amphotericin B stock solution to the cell culture medium.
- Mixing: Mix the medium thoroughly to ensure even distribution of the antifungal agent.
- Use: The medium is now ready for use in your cell culture experiments.

**Important Considerations:**

- Incompatibilities: Do not reconstitute or dilute **amphotericin B deoxycholate** with saline solutions, as this will cause precipitation.[\[12\]](#) Avoid mixing with other drugs or electrolytes unless compatibility has been established.
- Light Sensitivity: Amphotericin B is light-sensitive. Protect reconstituted solutions from light during storage and use.[\[10\]](#)[\[13\]](#)
- Filtration: Due to its colloidal nature, sterile filtration of aqueous solutions of **amphotericin B deoxycholate** is generally not recommended as it may remove the active compound.[\[7\]](#) Reconstitution with sterile water under aseptic conditions should provide a sufficiently sterile solution for research use. If an in-line filter is used for administration, the pore size should not be less than 1.0 micron.[\[12\]](#)
- Precipitation: It is not unusual for aqueous solutions of amphotericin B to form a precipitate, especially upon storage.[\[9\]](#) Thoroughly mixing the solution may help to redissolve some of the precipitate.[\[9\]](#)

## Disclaimer

This information is intended for research use only and is not for drug, household, or other uses. Please consult the Safety Data Sheet (SDS) for information regarding hazards and safe handling practices.[\[9\]](#)

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